

Technical Guide to the Safe Handling of 6-Methylpyridine-2,4-diol

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Compound of Interest

Compound Name: 6-Methylpyridine-2,4-diol

Cat. No.: B1395542

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This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **6-Methylpyridine-2,4-diol** (CAS No. 70254-45-4). The protocols and recommendations herein are synthesized from established safety data and best practices for handling pyridine-class compounds in a laboratory setting.

Section 1: Compound Identification and Physicochemical Properties

6-Methylpyridine-2,4-diol, also known as 4-hydroxy-6-methyl-2-pyridinone, is a heterocyclic compound with applications in medicinal chemistry and materials science.^[1] Its derivatives have been investigated for potential therapeutic uses, including antioxidant and antimicrobial properties.^[1] A clear understanding of its physical properties is fundamental to its safe handling.

Property	Value	Source
CAS Number	70254-45-4	[2]
Molecular Formula	C ₆ H ₇ NO ₂	[2]
Molecular Weight	125.13 g/mol	[2]
Physical Form	Solid	[2]
Appearance	Off-white Powder	[3]
Melting Point	>330 °C	[2]

The exceptionally high melting point suggests strong intermolecular hydrogen bonding, which is characteristic of compounds with multiple hydroxyl groups.[1] While this indicates low volatility at ambient temperatures, it does not diminish the risks associated with airborne dust during handling.

Section 2: Hazard Identification and GHS Classification

6-Methylpyridine-2,4-diol is classified as a hazardous substance under the Globally Harmonized System (GHS). All personnel must be familiar with its specific hazards before handling.

GHS Classification	Hazard Statement
Signal Word	Warning
Pictogram	Irritant
Skin Corrosion/Irritation	H315: Causes skin irritation[1][2]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation[1][2]

The primary hazards are irritant in nature, affecting the skin, eyes, and respiratory system upon direct contact or inhalation of dust particles. These classifications mandate stringent adherence

to the personal protective equipment (PPE) and handling protocols outlined below.

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to risk mitigation, starting with engineering controls and supplemented by appropriate PPE, is essential for preventing exposure.

3.1 Engineering Controls: The First Line of Defense The primary engineering control for handling **6-Methylpyridine-2,4-diol** powder is a certified chemical fume hood.^[4] This is non-negotiable. A fume hood ensures that any generated dust or aerosols are contained and exhausted, preventing inhalation, which is a primary exposure route.^[5] All weighing and transfer operations involving the solid material must be conducted within the fume hood. Ensure adequate ventilation in the general laboratory area as a secondary precaution.^{[4][6]}

3.2 Personal Protective Equipment (PPE): A Self-Validating System PPE is the final barrier between the researcher and the chemical. The selection of PPE must be based on a thorough risk assessment of the procedures to be performed.

- **Eye and Face Protection:** Chemical safety goggles or safety glasses with side shields are mandatory.^[3] This is to prevent eye contact with airborne particles, which can cause serious irritation.^[2]
- **Skin Protection:**
 - **Gloves:** Use chemical-resistant gloves. Nitrile or neoprene gloves are recommended for handling pyridine derivatives.^{[3][4]} Always inspect gloves for tears or punctures before use.^[3] Contaminated gloves should be removed carefully, avoiding skin contact, and disposed of as hazardous waste.^[7]
 - **Lab Coat:** A long-sleeved lab coat is required to protect the skin on the arms and body.^{[3][4]}
- **Respiratory Protection:** Under normal conditions of use within a fume hood, respiratory protection is not typically required.^[7] However, if there is a potential for significant dust

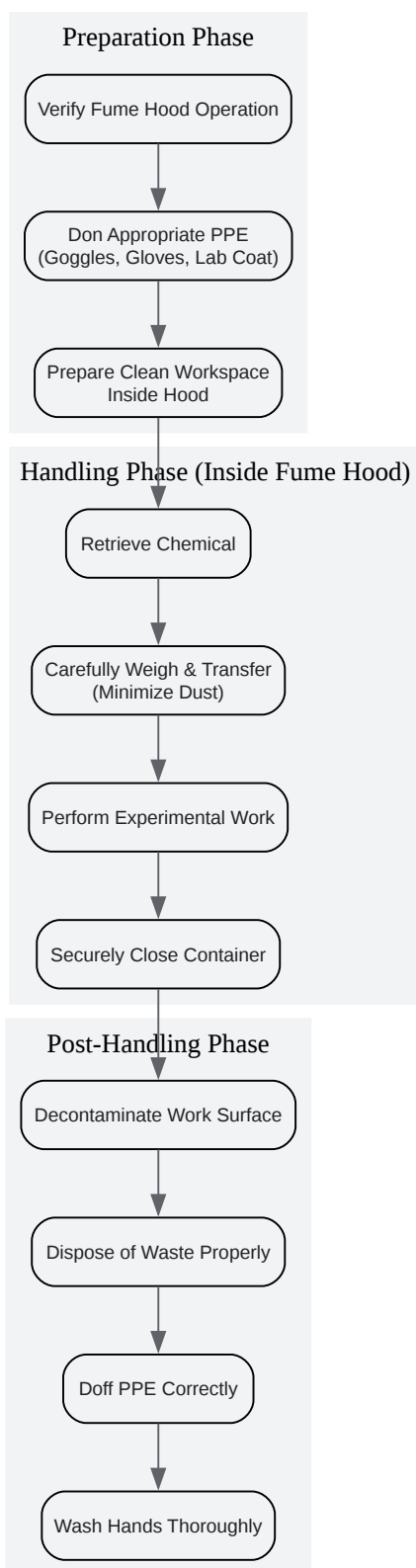
generation that cannot be controlled by local exhaust ventilation, a NIOSH/MSHA-approved respirator should be used.[8]

Section 4: Protocols for Safe Handling and Storage

Adherence to a standardized workflow minimizes the risk of exposure and contamination.

4.1 Handling Protocol

- Preparation: Before handling, ensure the chemical fume hood is operational and the work area is clean and uncluttered. Assemble all necessary equipment and PPE.
- Chemical Transfer: Conduct all transfers of **6-Methylpyridine-2,4-diol** inside the fume hood. Minimize the generation of dust by handling the container carefully and avoiding rapid movements.[3][9]
- During Use: Keep the container tightly closed when not in use.[3][10] Avoid contact with skin, eyes, and clothing.[3] Do not eat, drink, or smoke in the laboratory.[3][11]
- Post-Handling: After handling, decontaminate the work surface. Wash hands and any exposed skin thoroughly with soap and water.[3][7] Remove and wash contaminated clothing before reuse.[10]



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Caption: Standard workflow for handling **6-Methylpyridine-2,4-diol**.

4.2 Storage Protocol Proper storage is critical to maintaining the chemical's integrity and ensuring safety.

- Location: Store in a dry, cool, and well-ventilated area.[3][10]
- Container: Keep the container tightly closed to prevent absorption of moisture and contamination.[3][10]
- Segregation: Store away from incompatible materials such as strong oxidizing agents and strong acids.[3]
- Security: It is recommended to store the container in a locked cabinet or an area accessible only to authorized personnel.[8][12]

Section 5: Emergency and First Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

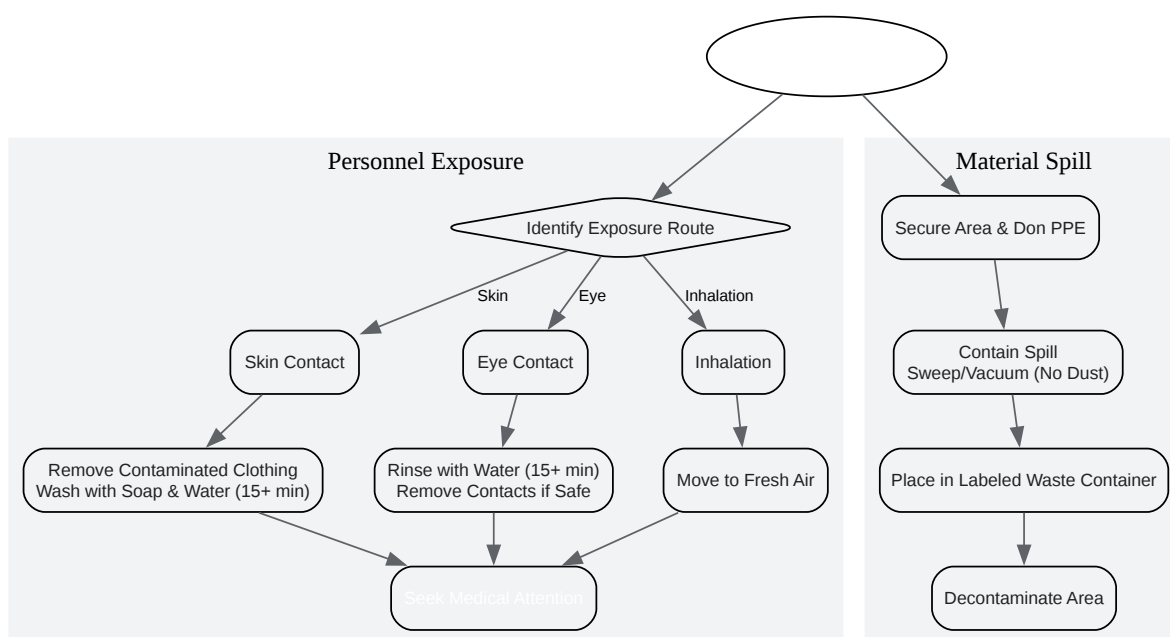
5.1 First Aid Measures

- Inhalation: If dust is inhaled, immediately move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms occur.[7][10]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[7][10] If skin irritation develops or persists, seek medical attention.[7]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[7][10] Remove contact lenses if present and easy to do so.[7] Continue rinsing and seek immediate medical attention.[7][10]
- Ingestion: Rinse the mouth thoroughly with water. Do NOT induce vomiting.[10] Seek medical attention if the person feels unwell.[7]

5.2 Accidental Release (Spill) Protocol

- Evacuate: Clear the immediate area of all non-essential personnel.

- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Protect: Wear appropriate PPE, including respiratory protection if necessary.[8]
- Contain & Clean: Avoid generating dust.[9] Gently sweep or vacuum the spilled solid material.[6] Place the collected material into a suitable, labeled, and sealed container for hazardous waste disposal.[6][9]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the appropriate safety personnel.



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Caption: Decision-making workflow for emergency response.

5.3 Fire-Fighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[3]
- Specific Hazards: Thermal decomposition can lead to the release of hazardous and irritating gases, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂). [3][6]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[3][6]

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